

Safe Disposal of N-Methylbutylamine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: N-Methylbutylamine

Cat. No.: B094570

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **N-Methylbutylamine**, ensuring the safety of laboratory personnel and compliance with environmental regulations. Researchers, scientists, and drug development professionals should adhere to these procedures to mitigate risks associated with this hazardous chemical.

N-Methylbutylamine is a highly flammable, corrosive, and toxic liquid that requires careful handling and disposal.^{[1][2]} Improper disposal can lead to serious safety hazards, including fire and explosion, as well as environmental contamination.^{[2][3]} Adherence to federal, state, and local regulations is mandatory for the disposal of this hazardous waste.^{[1][3]}

Immediate Safety Precautions

Before handling **N-Methylbutylamine**, ensure all necessary personal protective equipment (PPE) is worn, including safety goggles or a face shield, chemical-resistant gloves (such as butyl rubber or neoprene), and a lab coat or apron.^{[4][5]} All operations should be conducted in a well-ventilated area, preferably within a chemical fume hood.^[1] Emergency eyewash stations and safety showers must be readily accessible.^[1]

Spill & Leak Procedure

In the event of a spill or leak, the following steps must be taken immediately:

- Evacuate: Non-essential personnel should evacuate the immediate area.^[3]

- **Eliminate Ignition Sources:** Immediately remove all sources of ignition, such as open flames, sparks, and hot surfaces.[1][3] Use only non-sparking tools for cleanup.[1][3]
- **Containment:** For small spills, absorb the chemical with an inert material such as vermiculite, sand, dry lime, or soda ash.[1][3] For larger spills, dike the area to prevent spreading.[6]
- **Collection:** Carefully collect the absorbed material and place it into a suitable, labeled, and tightly closed container for disposal as hazardous waste.[1][3]
- **Ventilation and Cleaning:** Ventilate the area thoroughly and wash the spill site after the material has been completely removed.[3]

Disposal Protocol

N-Methylbutylamine must be disposed of as hazardous waste.[3] The recommended procedure for disposal is through licensed professional waste disposal services.[2][6] The primary method of disposal is incineration. The material should be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[2][6]

Under no circumstances should **N-Methylbutylamine** be disposed of down the drain or into sewer systems.[3] This can create a fire or explosion hazard.[2]

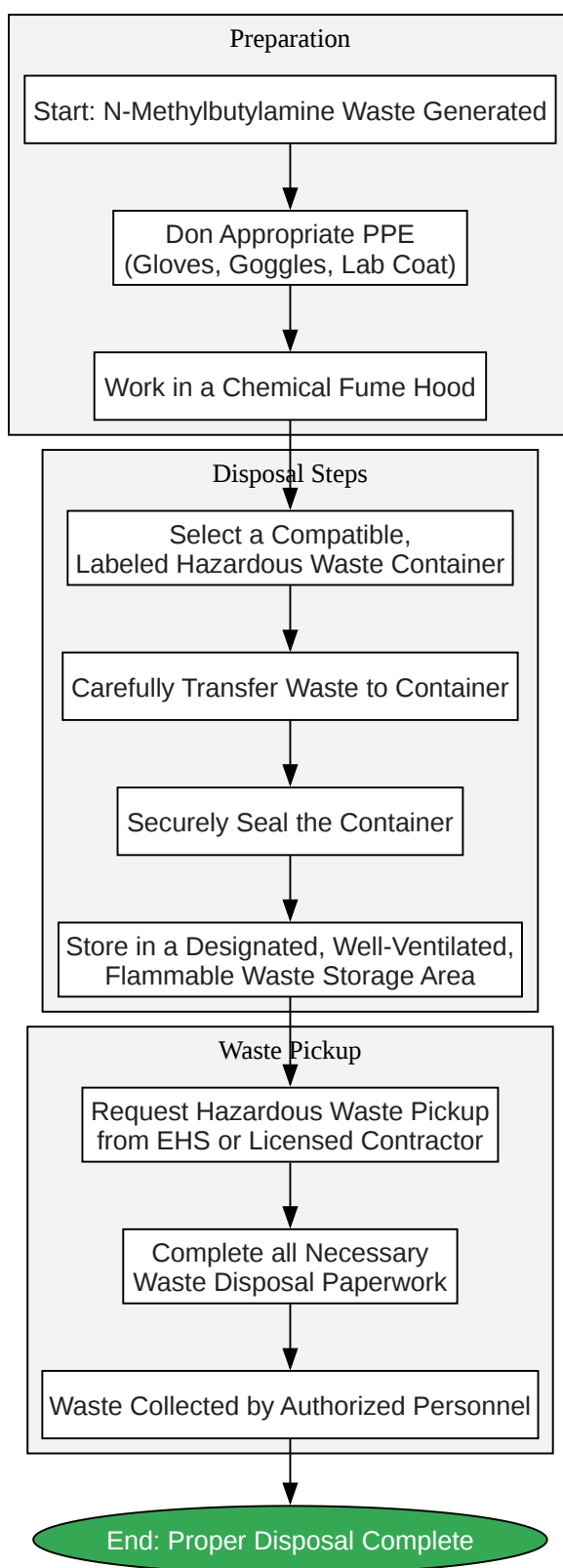
Key Chemical and Safety Data

The following table summarizes important quantitative data for **N-Methylbutylamine**:

Property	Value	Source
Flash Point	-4 °C to 13 °C	[1]
Boiling Point	90-92 °C	
Melting Point	-75 °C	
Density	0.74 g/cm ³ at 20 °C	
Explosive Limits	Lower: 1.3% (v/v)	
LD50 (Oral, Rat)	420 mg/kg	
LD50 (Dermal, Rabbit)	932 mg/kg - 1260 uL/kg	[1]

Disposal Workflow

The following diagram illustrates the step-by-step procedure for the safe disposal of **N-Methylbutylamine** waste.



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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. microchem.fr [microchem.fr]
- 3. nj.gov [nj.gov]
- 4. N-Methylbutylamine, 50 g, CAS No. 110-68-9 | Research Chemicals | Biochemicals - Product Expansion | Campaign | Carl ROTH - International [carlroth.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. Page loading... [wap.guidechem.com]
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